

An In-depth Technical Guide to **tert-Butyl piperidin-4-ylcarbamate hydrochloride**

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Compound of Interest

Compound Name: *tert-Butyl piperidin-4-ylcarbamate*
hydrochloride

Cat. No.: B070720

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **tert-Butyl piperidin-4-ylcarbamate hydrochloride**, a key building block in modern medicinal chemistry and drug discovery. The document details its chemical and physical properties, synthesis, and applications, with a focus on its role in the development of novel therapeutics.

Core Chemical and Physical Properties

tert-Butyl piperidin-4-ylcarbamate hydrochloride is the salt form of the Boc-protected 4-aminopiperidine. The hydrochloride salt is often preferred in laboratory settings due to its increased stability and solubility in certain solvents compared to the free base.

Property	Value	Reference
Molecular Weight	236.74 g/mol	N/A
Molecular Formula	C ₁₀ H ₂₁ ClN ₂ O ₂	N/A
CAS Number	179110-74-8	N/A
Appearance	White to off-white solid (typical)	N/A
Melting Point	Data not available for the hydrochloride salt. The free base has a melting point of 122-125 °C.[1] The hydrochloride salt is expected to have a higher melting point.	N/A
Boiling Point	Data not available for the hydrochloride salt. The free base has a boiling point of 165 °C at 23 mmHg.[2]	N/A
Solubility	Data not available. As a salt, it is expected to have good solubility in water and polar protic solvents.	N/A

Synthesis and Purification

The synthesis of **tert-Butyl piperidin-4-ylcarbamate hydrochloride** typically involves the protection of 4-aminopiperidine with a tert-butoxycarbonyl (Boc) group, followed by the formation of the hydrochloride salt.

Experimental Protocol: Synthesis of tert-Butyl piperidin-4-ylcarbamate (Free Base)

A common method for the synthesis of the free base is the reaction of 4-aminopiperidine with di-tert-butyl dicarbonate (Boc₂O).

Materials:

- 4-aminopiperidine
- Di-tert-butyl dicarbonate (Boc₂O)
- A suitable base (e.g., triethylamine, sodium hydroxide)
- A suitable solvent (e.g., dichloromethane, tetrahydrofuran)

Procedure:

- Dissolve 4-aminopiperidine in the chosen solvent.
- Add the base to the solution.
- Slowly add a solution of di-tert-butyl dicarbonate in the same solvent to the reaction mixture at room temperature.
- Stir the reaction mixture for several hours until the reaction is complete (monitored by TLC or LC-MS).
- Upon completion, the reaction mixture is typically washed with water and brine.
- The organic layer is dried over anhydrous sodium sulfate and the solvent is removed under reduced pressure to yield the crude product.
- The crude product can be purified by column chromatography or recrystallization to afford pure tert-Butyl piperidin-4-ylcarbamate.

Formation of the Hydrochloride Salt

To obtain the hydrochloride salt, the purified free base is dissolved in a suitable solvent (e.g., diethyl ether, ethyl acetate) and treated with a solution of hydrogen chloride in the same or a compatible solvent. The resulting precipitate is then collected by filtration and dried to yield **tert-Butyl piperidin-4-ylcarbamate hydrochloride**.

Applications in Drug Discovery and Development

tert-Butyl piperidin-4-ylcarbamate hydrochloride serves as a versatile building block in the synthesis of a wide range of biologically active molecules. The Boc-protecting group allows for selective functionalization at other positions of the piperidine ring or the exocyclic amine.

Key applications include:

- **Scaffold for Library Synthesis:** The piperidine moiety is a common scaffold in many approved drugs. This building block is frequently used in the combinatorial synthesis of compound libraries for high-throughput screening.
- **Synthesis of Enzyme Inhibitors:** Derivatives of this compound have been explored for the development of various enzyme inhibitors.
- **Development of CNS-active agents:** The piperidine ring is a key structural feature in many centrally acting drugs, and this building block is utilized in the synthesis of novel candidates for neurological disorders.^[3]

Safety and Handling

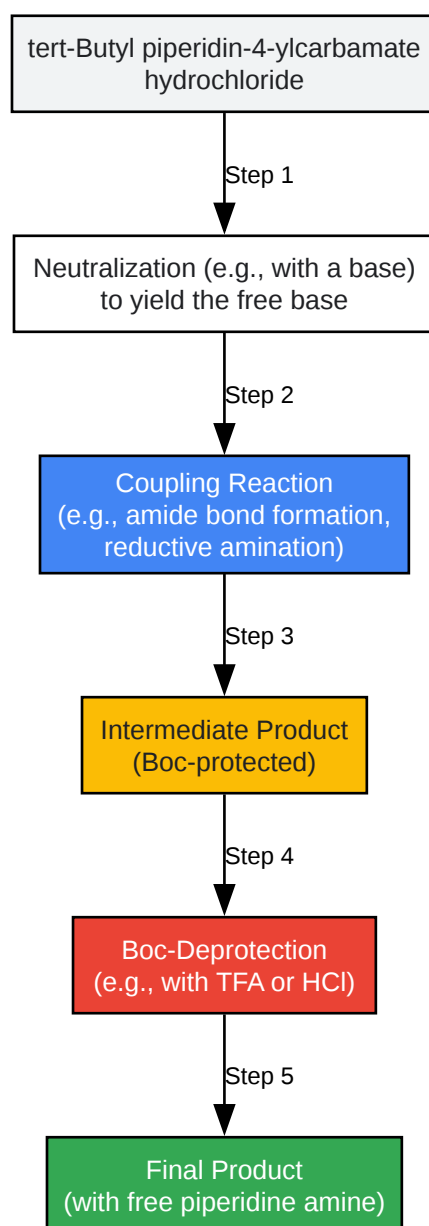
A specific Material Safety Data Sheet (MSDS) for **tert-Butyl piperidin-4-ylcarbamate hydrochloride** is not readily available. The following information is based on the free base and general knowledge of similar compounds.

Hazard	Description
Health Hazards	May cause skin and eye irritation. May be harmful if swallowed or inhaled.
Fire Hazards	Not considered a significant fire hazard.
Handling	Use in a well-ventilated area. Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
Storage	Store in a cool, dry place away from incompatible materials.

Disclaimer: This safety information is not exhaustive. Always consult the specific MSDS provided by the supplier before handling this chemical.

Logical Workflow in Synthesis

The following diagram illustrates a typical workflow for the use of **tert-Butyl piperidin-4-ylcarbamate hydrochloride** in a multi-step synthesis.



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Caption: Synthetic workflow utilizing **tert-Butyl piperidin-4-ylcarbamate hydrochloride**.

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